Application Notes and Protocols for Measuring the Heat Capacity of R-500

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Compound of Interest

Compound Name:	*Refrigerant 500*
CAS No.:	*56275-41-3*
Cat. No.:	*B1606452*

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed methodologies for determining the heat capacity of the azeotropic refrigerant mixture R-500 using various calorimetry techniques. The protocols are designed to guide researchers in obtaining accurate and reproducible data essential for thermodynamic modeling, process design, and safety analysis.

Introduction to R-500 and its Thermodynamic Properties

R-500 is an azeotropic refrigerant blend consisting of 73.8% R-12 (dichlorodifluoromethane) and 26.2% R-152a (1,1-difluoroethane) by mass. Accurate knowledge of its heat capacity is crucial for designing and optimizing refrigeration cycles, as well as for ensuring the safe handling and transport of the material. Calorimetry is the primary experimental technique for measuring the heat absorbed or released by a substance as a function of temperature, from which the specific heat capacity can be derived.

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Key Calorimetry Methods for Heat Capacity Measurement

Three principal calorimetry methods are suitable for measuring the heat capacity of liquid refrigerants like R-500:

- Differential Scanning Calorimetry (DSC): A widely used thermoanalytical technique that measures the difference in heat flow between a sample and a reference as a function of temperature.[1]
- Adiabatic Calorimetry: A highly accurate method that minimizes heat exchange between the calorimeter and its surroundings, allowing for precise measurement of the heat input and the resulting temperature change.[2]
- Flow Calorimetry: A technique particularly well-suited for fluids, where the heat capacity is determined by measuring the temperature change of a fluid flowing at a known rate as a known amount of heat is applied.[3]

Data Presentation: Heat Capacity of R-500 and its Components

The following tables summarize the specific heat capacity of R-500's constituent components, R-12 and R-152a, at various temperatures. Due to a scarcity of publicly available raw experimental data for R-500, these values for its components are provided for reference and comparison.

Table 1: Specific Heat Capacity of Liquid R-12 (Dichlorodifluoromethane)

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Temperature (°C)	Specific Heat Capacity (kJ/kg·K)
-40	0.875
-20	0.908
0	0.946
20	0.988
40	1.034

Source: Adapted from thermodynamic property tables.[4]

Table 2: Specific Heat Capacity of Liquid R-152a (1,1-difluoroethane)

Temperature (°C)	Specific Heat Capacity (kJ/kg·K)
-40	1.25
-20	1.34
0	1.44
20	1.55
40	1.67

Source: Adapted from thermodynamic property tables.[5][6]

Experimental Protocols

The following are detailed protocols for the three key calorimetry methods adapted for the measurement of R-500 heat capacity.

Protocol 1: Differential Scanning Calorimetry (DSC)

This protocol is based on the principles outlined in ASTM E1269 for determining specific heat capacity by DSC.[7][8]

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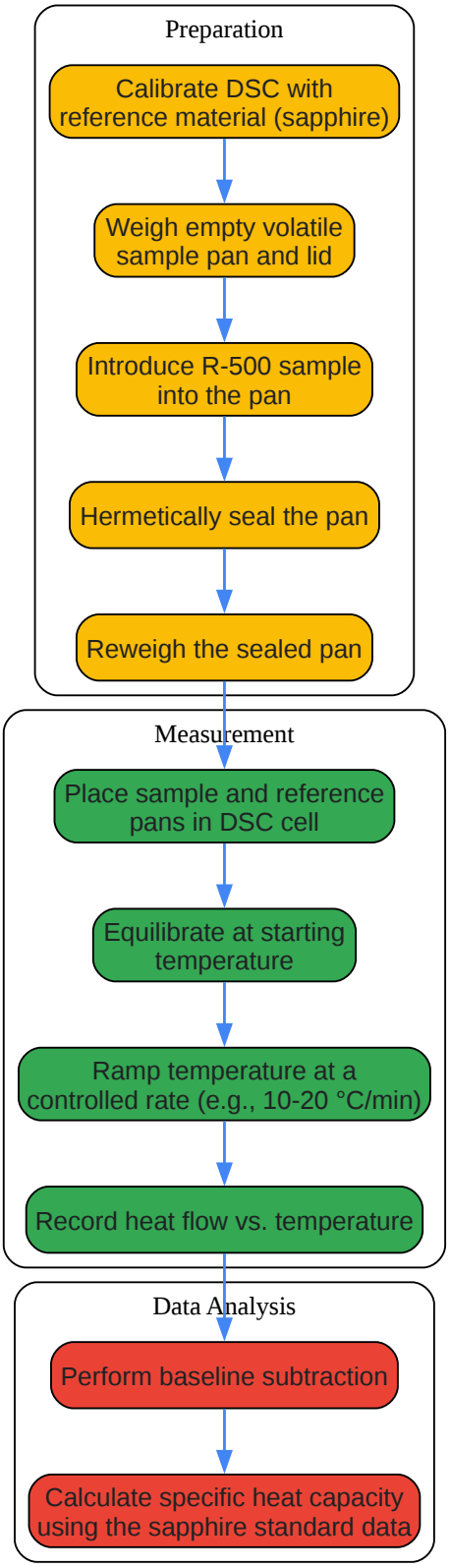
1. Objective: To measure the specific heat capacity of liquid R-500 over a defined temperature range using DSC.

2. Materials and Equipment:

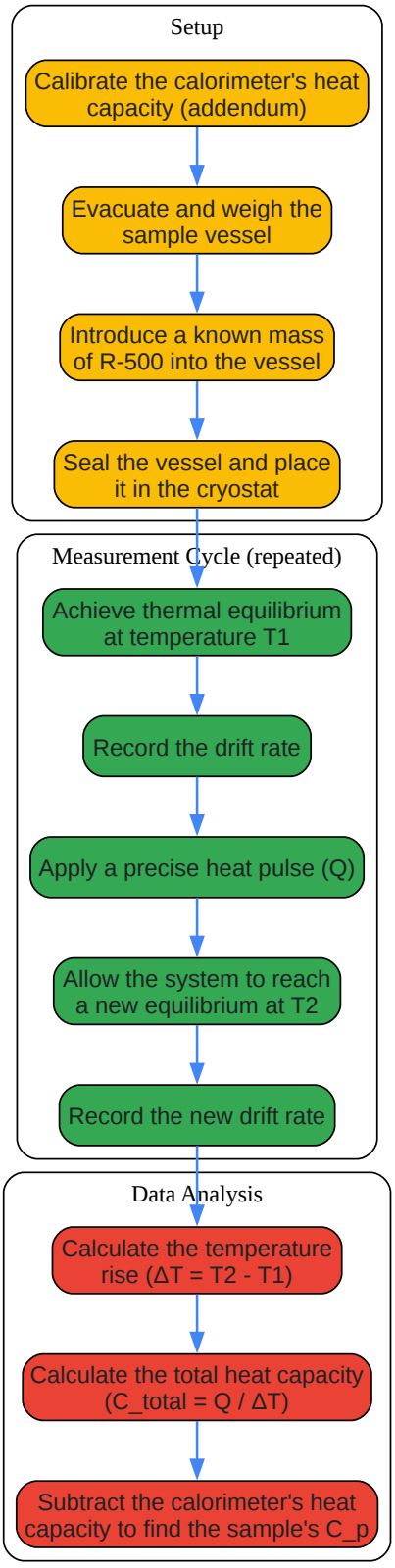
- Differential Scanning Calorimeter (DSC) with a refrigerated cooling system.
- Volatile sample pans and lids (e.g., aluminum, hermetically sealed).
- Crimper for sealing pans.
- Microbalance (accurate to ±0.01 mg).
- Certified reference material (e.g., sapphire).
- High-purity R-500 sample.
- Inert purge gas (e.g., nitrogen or argon).

3. Experimental Workflow:

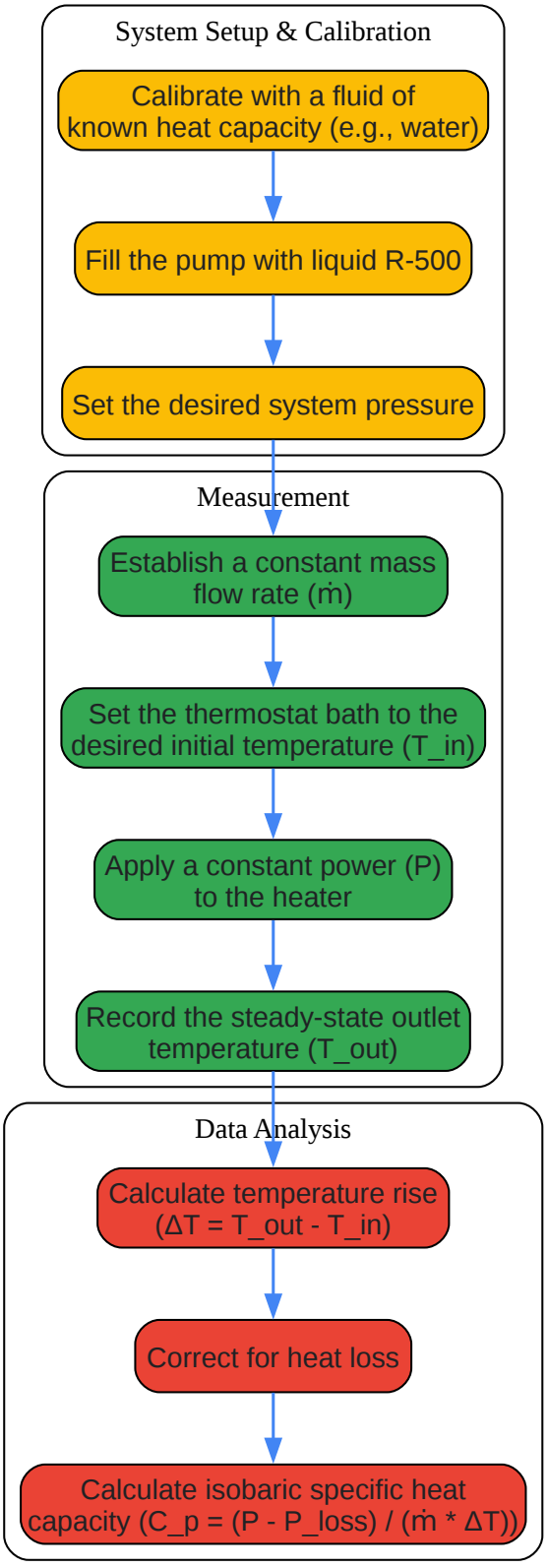
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References

- 1. researchgate.net [researchgate.net]
- 2. nvlpubs.nist.gov [nvlpubs.nist.gov]
- 3. Measurement of the Heat Capacities of Pure and Mixed Refrigerants | NIST [nist.gov]
- 4. makina.deu.edu.tr [makina.deu.edu.tr]
- 5. R152A Density | enthalpy entropy | saturation temperature | pressure | specific heat capacity | viscosity | thermal conductivity and so on - eThermo Thermodynamics & Transport Properties Calculation [ethermo.us]
- 6. gas-servei.com [gas-servei.com]
- 7. mse.ucr.edu [mse.ucr.edu]
- 8. scispace.com [scispace.com]

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